

# Chemical Profile of Methylenediurea (MDU)

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## Compound Focus: Methylenediurea

CAS No.: 13547-17-6

Cat. No.: S563186

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Methylene diurea (MDU) is an organic compound with the formula  $\text{CH}_2(\text{NHC}(\text{O})\text{NH}_2)_2$  [1]. The table below summarizes its core identifiers and properties:

Property	Description
IUPAC Name	N,N''-Methylenediurea [1]
Other Names	Methylenebis(urea), (carbamoylamino)methylurea [1] [2]
Molecular Formula	$\text{C}_3\text{H}_8\text{N}_4\text{O}_2$ [1] [2]
Molar Mass	132.123 $\text{g}\cdot\text{mol}^{-1}$ [1] [2]
Appearance	White, water-soluble solid [1]
Melting Point	203 °C (397 °F; 476 K) [1]
CAS RN	13547-17-6 [2]
EC Number	236-918-5 [1] [2]

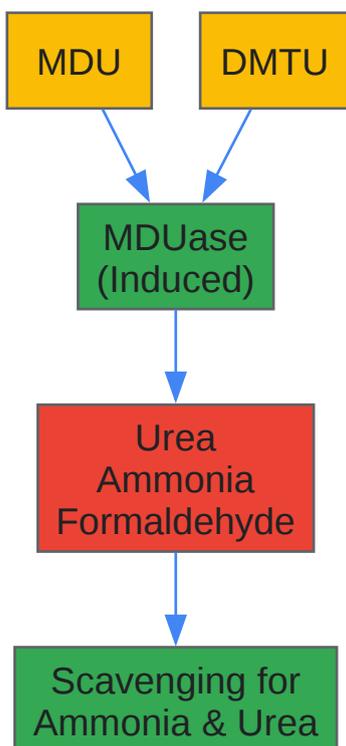
## Synthesis and Primary Applications

MDU is predominantly synthesized by the **condensation of formaldehyde and urea** [1]. Its key applications are in industrial manufacturing and agriculture.

- **Industrial Chemistry:** MDU is a crucial intermediate in producing **urea-formaldehyde resins**, which are widely used as adhesives and in plastics [1].
- **Agriculture:** Together with its polymer, dimethylene triurea (DMTU), MDU is a component of some **controlled-release fertilizers** [1]. Its slow degradation in soil provides a prolonged nitrogen release.
- **Emerging Application - Seed Treatment:** A recent study demonstrates the formation of a new double compound based on MDU and *para*-aminobenzoic acid (PABA) with a molar ratio of **MDU:PABA = 1:2**. This compound, with low hygroscopicity and high swelling capacity, is being investigated as an active ingredient for protecting cotton seeds from infectious diseases [3].

## Microbial Degradation Pathway

The biodegradation of MDU in the environment involves a specific enzymatic pathway, as studied in bacteria like *Ochrobactrum anthropi* isolated from garden soil [4]. The process can be visualized as follows, showing how the bacterium utilizes MDU as a nitrogen source:



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*MDU degradation pathway in Ochrobactrum anthropi.*

Key elements of this pathway include:

- **Key Enzyme:** The enzyme **methylenediurease (MDUase)**, also known as **methylenediurea deiminase**, is responsible for the initial degradation of both MDU and DMTU [4].
- **Enzyme Induction:** The synthesis of MDUase is specifically induced when the bacterium uses methyleneureas as its sole nitrogen source [4].
- **Product Processing:** The degradation products are further broken down by highly expressed enzymes including **urease** and **formaldehyde dehydrogenase**, while high-affinity transport systems scavenge for ammonia and urea [4].

## Potential in Drug Development

While direct use of MDU as a drug is not established, one study demonstrates the relevance of its molecular scaffold in pharmaceutical discovery. A computational screen identified small-molecule inhibitors of **MyD88-dependent signaling pathways**, which are critical in pro-inflammatory diseases and toxic shock [5].

The inhibitor **T5910047** was identified, and a similarity search in the PubChem database discovered more potent, drug-like compounds such as **T6167923**. These compounds disrupt MyD88 homodimerization and showed efficacy in protecting mice from lethal toxic shock [5]. This suggests that the MDU-related chemical structure can serve as a core template for developing new therapeutic agents.

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## References

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